

beta-chamigrene CAS number and molecular formula

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Compound of Interest

Compound Name: *beta-Chamigrene*

Cat. No.: *B1209230*

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In-Depth Technical Guide to β -Chamigrene

For Researchers, Scientists, and Drug Development Professionals

Abstract

β -Chamigrene, a naturally occurring sesquiterpene, has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of its chemical properties, including its CAS number and molecular formula, alongside available data on its cytotoxic effects. Detailed experimental protocols for the synthesis of β -chamigrene and the assessment of its cytotoxicity are provided to facilitate further research and development.

Chemical and Physical Properties

β -Chamigrene is a sesquiterpene characterized by a spiro[5.5]undecane carbon framework.^[1]

Property	Value	Source
CAS Number	18431-82-8	[2] [3] [4] [5] [6] [7]
Molecular Formula	C15H24	[2] [3] [5] [6] [7]
Molecular Weight	204.35 g/mol	[3] [5]

Biological Activity

The primary biological activity reported for β -chamigrene and related compounds is cytotoxicity against various cancer cell lines.

Cytotoxicity Data

Quantitative analysis of β -chamigrane-type sesquiterpenoids has demonstrated potent cytotoxic effects. The half-maximal inhibitory concentration (IC50) values against several human cancer cell lines are summarized below.

Compound Type	Cancer Cell Line	IC50 ($\mu\text{g/mL}$)
β -chamigrane-type sesquiterpenoids	HeLa (Cervical Carcinoma)	≤ 1.0
β -chamigrane-type sesquiterpenoids	MCF-7 (Breast Carcinoma)	≤ 1.0
β -chamigrane-type sesquiterpenoids	P-388 (Murine Lymphocytic Leukemia)	≤ 1.0

Experimental Protocols

Chemical Synthesis of Racemic β -Chamigrene

This protocol outlines a total synthesis of racemic β -chamigrene.

3.1.1. Diels-Alder Reaction to form Spiroketone

- Reactants: 3,3-dimethyl-2-methylenecyclohexanone and isoprene.

- Catalyst: Dimethylaluminum chloride.
- Procedure: The reactants are combined in the presence of the catalyst at room temperature.
- Reaction Time: 4 hours.
- Yield: 90% of the spiroketone.

3.1.2. Olefination to β -Chamigrene

- Reactant: Spiroketone from the previous step.
- Reagents: Methylene donor (CH_2Cl_2) promoted by $\text{Mg}/\text{TiCl}_4/\text{THF}$.
- Procedure: The reaction is carried out with sonication. The Mg powder is activated by heating for two hours prior to use.
- Yield: 56% of racemic β -chamigrene.

Cytotoxicity Assessment via MTT Assay

The 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay is a colorimetric assay for assessing cell metabolic activity and is commonly used to measure cytotoxicity.

- Cell Seeding: Cancer cells are seeded in 96-well plates at a specific density and allowed to attach overnight.
- Compound Treatment: The cells are then exposed to various concentrations of β -chamigrene and incubated for a defined period (e.g., 24, 48, or 72 hours).
- MTT Addition: MTT solution is added to each well and incubated to allow for the formation of formazan crystals by metabolically active cells.
- Solubilization: The formazan crystals are dissolved using a solubilizing agent, such as dimethyl sulfoxide (DMSO).
- Absorbance Reading: The absorbance is measured on a microplate reader at approximately 570 nm.

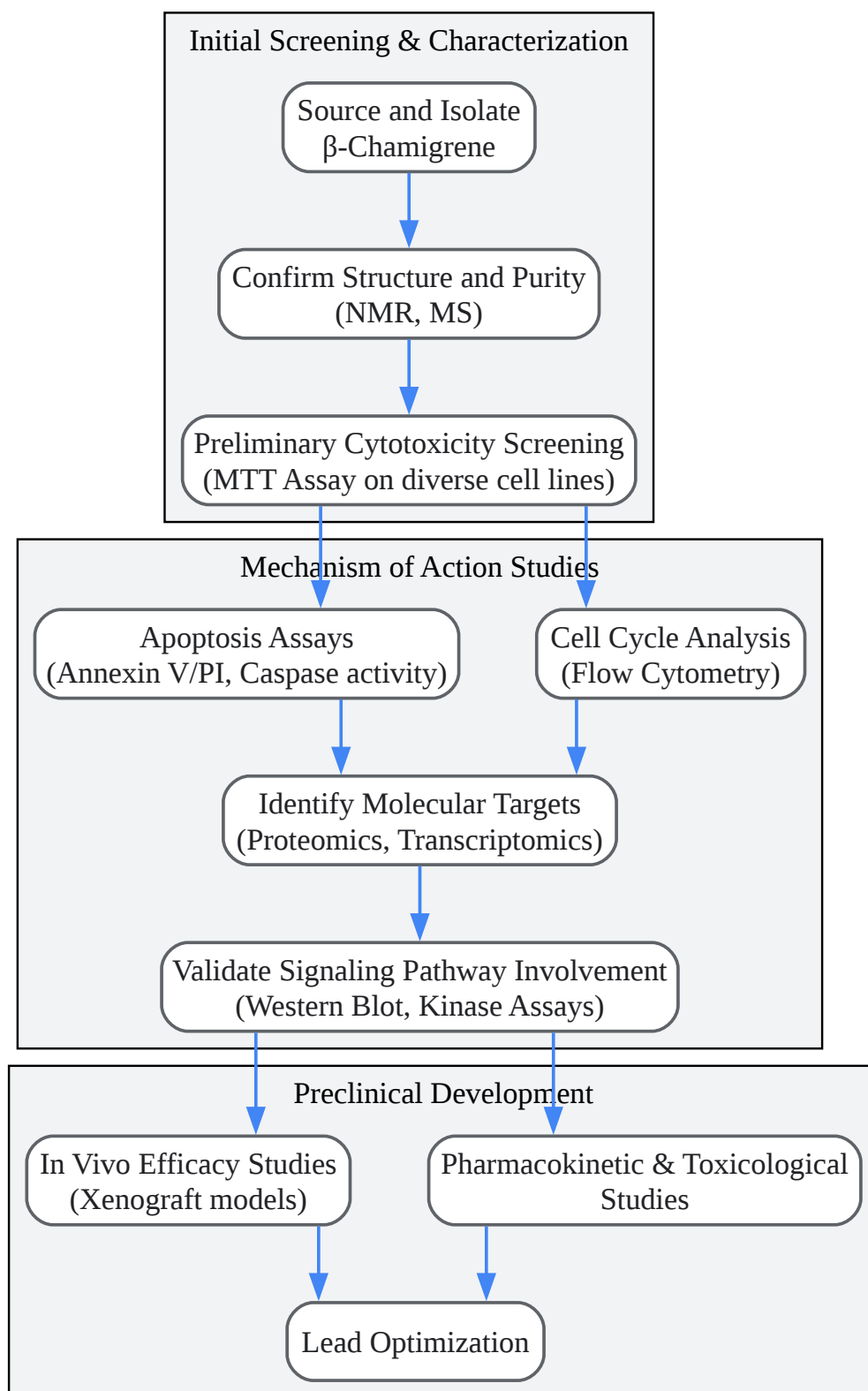
- **Data Analysis:** Cell viability is calculated relative to untreated control cells. The IC₅₀ value is determined by plotting cell viability against the compound concentration and fitting the data to a dose-response curve.

Signaling Pathways and Mechanisms of Action

Currently, there is a lack of specific information in the scientific literature detailing the signaling pathways directly modulated by β -chamigrene. While related compounds, such as β -elemene, have been shown to induce apoptosis through pathways involving the generation of reactive oxygen species (ROS) and the downregulation of c-FLIP, similar mechanistic studies for β -chamigrene have not been identified.[2] The cytotoxic data suggests that β -chamigrene likely induces apoptosis or inhibits cell proliferation, but the precise molecular targets and signaling cascades remain to be elucidated.

Logical Workflow for Future Research

To further understand the therapeutic potential of β -chamigrene, a structured research approach is necessary. The following diagram outlines a logical workflow for future investigations.



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Caption: A logical workflow for the investigation of β -chamigrene's therapeutic potential.

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